

Spectroscopic Characterization of (4-Nitrophenyl)urea: A Technical Guide

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Compound of Interest

Compound Name: (4-Nitrophenyl)urea

CAS No.: 556-10-5

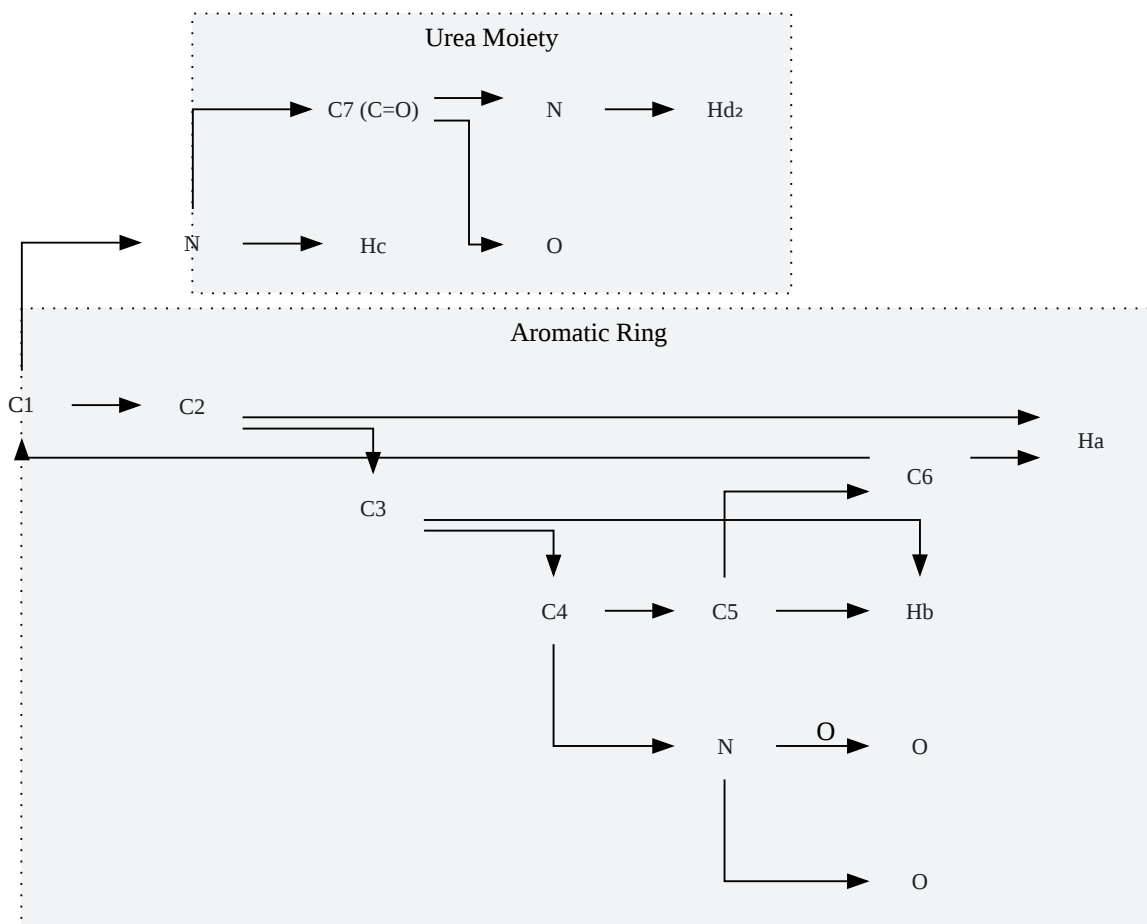
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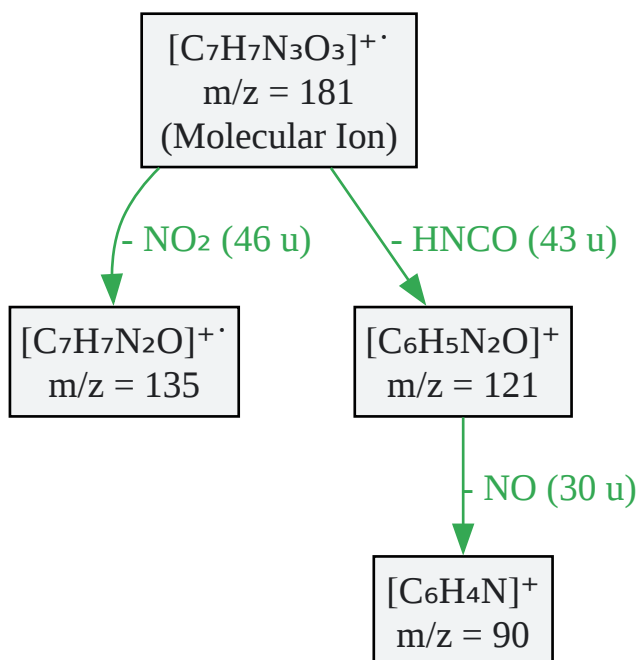
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Introduction

(4-Nitrophenyl)urea is a key chemical intermediate whose utility in synthetic chemistry and drug development necessitates unambiguous structural confirmation.^{[1][2][3][4]} Its molecular architecture, featuring a urea linkage, a nitro-functionalized aromatic ring, and multiple reactive nitrogen-hydrogen bonds, gives rise to a distinct spectroscopic fingerprint. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data characteristic of **(4-Nitrophenyl)urea**. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and serve as a validated reference for researchers engaged in its synthesis and application.

The core of spectroscopic analysis lies in probing the interaction of molecules with electromagnetic radiation to glean information about their structure, connectivity, and chemical environment. For **(4-Nitrophenyl)urea**, with a molecular formula of $C_7H_7N_3O_3$ and a molecular weight of 181.15 g/mol, each technique provides a unique and complementary piece of the structural puzzle.^{[1][5]}





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Caption: A plausible mass spectrometry fragmentation pathway for **(4-Nitrophenyl)urea** under EI conditions.

Table 4: Predicted Major Fragments in the Mass Spectrum of **(4-Nitrophenyl)urea**

m/z	Proposed Fragment Ion	Neutral Loss
181	$[\text{C}_7\text{H}_7\text{N}_3\text{O}_3]^+\cdot$	- (Molecular Ion)
135	$[\text{C}_7\text{H}_7\text{N}_2\text{O}]^+\cdot$	NO_2
121	$[\text{C}_6\text{H}_5\text{N}_2\text{O}]^+$	HNCO
90	$[\text{C}_6\text{H}_4\text{N}]^+$	HNCO, NO

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a comprehensive and definitive characterization of **(4-Nitrophenyl)urea**. ^1H and ^{13}C NMR confirm the precise connectivity of the carbon-hydrogen framework. IR spectroscopy validates the presence of the key urea, aromatic, and nitro functional groups. Finally, mass spectrometry confirms the molecular weight

and provides corroborating structural information through predictable fragmentation patterns. This guide outlines the core experimental and interpretive frameworks necessary for researchers to confidently verify the identity and purity of this important chemical compound.

References

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Sources

- [1. \(4-Nitrophenyl\)urea \[drugfuture.com\]](#)
- [2. merckindex.rsc.org \[merckindex.rsc.org\]](#)
- [3. CAS RN 556-10-5 | Fisher Scientific \[fishersci.com\]](#)
- [4. \(4-Nitrophenyl\)urea | C7H7N3O3 | CID 313520 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. pure-synth.com \[pure-synth.com\]](#)
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